

Chemical Identity and Storage Specifications

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Compound Focus: Latifoline N-oxide

CAS No.: 98752-06-8

Cat. No.: S1916528

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Latifoline N-oxide is a natural alkaloid isolated from *Hackelia floribunda* (Western False Forget-Me-Not) [1]. Proper storage is critical to maintain its stability, as it is susceptible to degradation.

The table below summarizes the key chemical properties and supplier-recommended storage conditions for **Latifoline N-oxide**.

Property	Specification
CAS Number	98752-06-8 [1] [2]
Molecular Formula	C ₂₀ H ₂₇ NO ₈ [1] [2]
Molecular Weight	409.43 g/mol [1] [2]
Chemical Name	[7-[(3,5-dimethyl-2-oxo-3H-furan-4-carbonyl)peroxymethyl]-4-oxido-2,3,5,8-tetrahydro-1H-pyrrolizin-4-ium-1-yl] 2-methylbutanoate [1]
Appearance	Powder [1]
Purity	≥98% [2]
Recommended Storage	Desiccate at -20°C [1]

Storage and Handling Protocol

Adherence to the following protocol is essential for preserving the long-term stability and integrity of **Latifoline N-oxide**.

Storage Conditions

- **Temperature:** Store the product at $-20^{\circ}\text{C} \pm 2^{\circ}\text{C}$ [1].
- **Humidity:** Protect from moisture by storing in a sealed container with a desiccant pack [1].
- **Formats:** The compound is available in various sizes, typically from 5 mg to 1000 mg [1].

Handling and Reconstitution

- **Thawing:** Before opening, allow the vial to warm to room temperature for at least one hour to prevent condensation and moisture absorption [1].
- **Solubility:** **Latifoline N-oxide** is soluble in common organic solvents such as Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone [1].
- **Stock Solution Preparation:**
 - For optimal stability, prepare stock solutions on the day of use.
 - If necessary, stock solutions can be prepared in advance, sealed, and stored below -20°C for several months [1].
 - To achieve higher solubility, warm the tube at 37°C and use brief sonication in an ultrasonic bath [1].
- **Dilution Calculator:** The following formula can be used for dilution calculations [1]:
 - **Concentration (start) × Volume (start) = Concentration (final) × Volume (final)**

Stability and Degradation Considerations

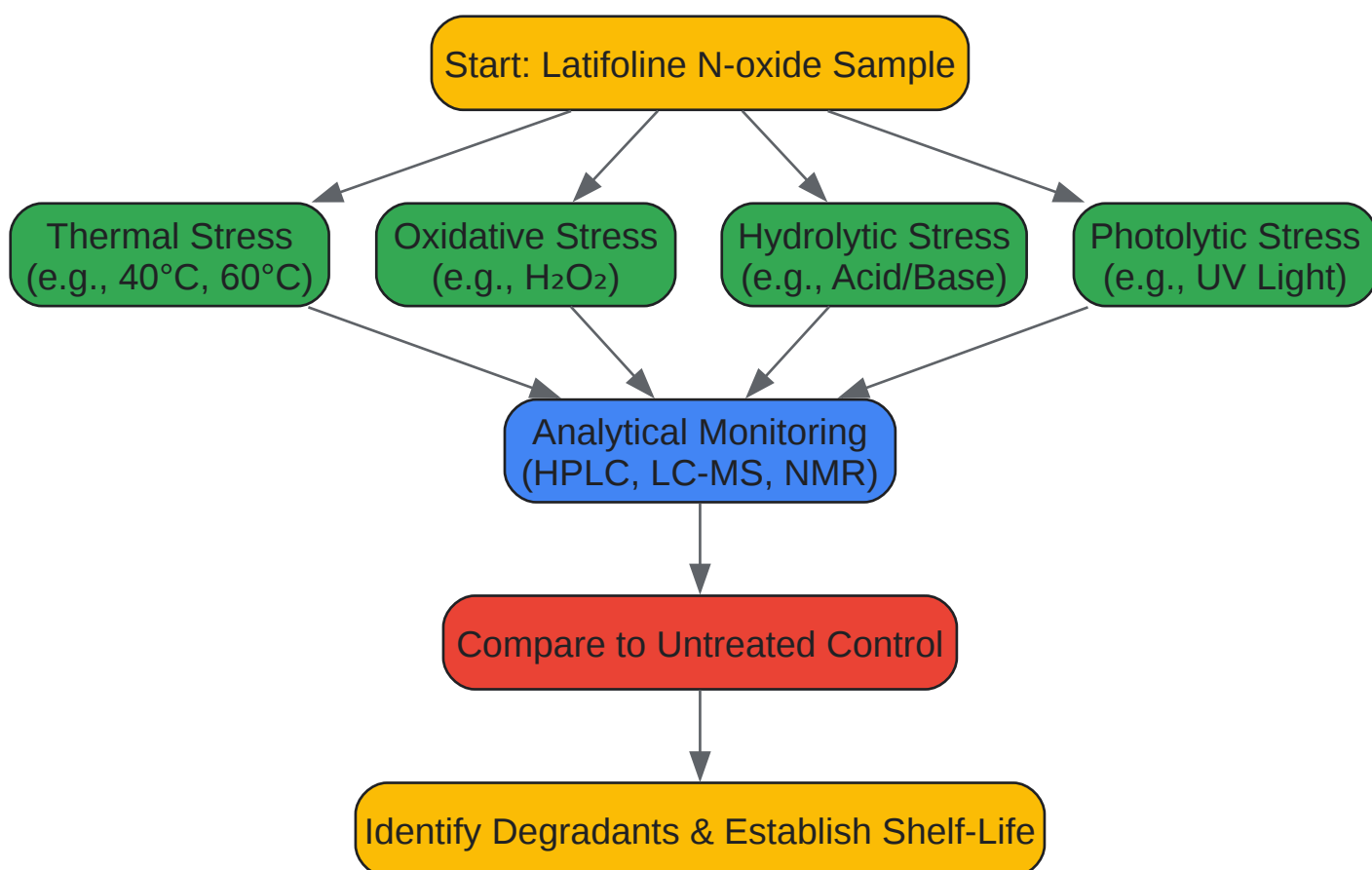
The requirement for low-temperature storage is likely due to the risk of oxidative and thermal degradation.

- **General Degradation Pathways:** **Oxidative degradation** is a disintegration process initiated by oxygen, which can be accelerated by factors like UV light and heat [3]. This process involves free radicals and can lead to the formation of new functional groups (e.g., carbonyls, peroxides) and a reduction in molecular weight, ultimately compromising the compound's integrity [3].
- **Relevance to N-oxides:** The formation of N-oxide degradants is a major concern in drug development, as it can alter a compound's pharmacological activity, solubility, stability, and toxicity [4].

Computational studies using Density Functional Theory (DFT) can predict the susceptibility of nitrogen atoms to such oxidation [4].

Experimental Workflow for Stability Assessment

For research requiring rigorous stability data, you can implement the following forced degradation study workflow.



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Analytical Methods for Identity and Purity

The following techniques should be employed to verify the identity and monitor the stability of **Latifoline N-oxide**.

- **Chromatography:** High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) are standard for assessing purity and quantifying degradation products.
- **Spectroscopy:**
 - **Mass Spectrometry (MS):** Confirms molecular weight. The parent alkaloid, Latifoline, has a molecular weight of 393.43 g/mol ($C_{20}H_{27}NO_7$) [5] [6], and the N-oxide adds an oxygen atom.
 - **Nuclear Magnetic Resonance (NMR):** Provides structural confirmation. The original characterization of Latifoline and **Latifoline N-oxide** was reported using spectroscopic evidence [1] [6].
- **Specific Rotation:** The natural Latifoline base is levorotatory, with $[\alpha]_D 4.0^\circ$ (c 0.8, $CHCl_3$) [6], which can serve as a identifying characteristic.

Important Safety and Regulatory Notes

- **Safety Data:** Specific hazard codes and safety statements for **Latifoline N-oxide** are not fully classified in the available sources [6]. As a standard laboratory practice, handle all chemicals with care using appropriate personal protective equipment (PPE) and refer to the Material Safety Data Sheet (MSDS) from your supplier.
- **Herbal Medicine Context:** While this protocol focuses on the pure compound, it is important to note that herbal medicines, in general, are not free from side effects or adverse drug interactions. Their safety, efficacy, and quality must be systematically evaluated [7].

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